

A Comprehensive Technical Guide to the Physicochemical Properties of 3-Isopropoxy-1-propanol

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Compound of Interest

Compound Name: *3-Isopropoxy-1-propanol*

Cat. No.: B086269

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This guide provides an in-depth analysis of the boiling point and density of **3-isopropoxy-1-propanol**, a versatile bifunctional compound with significant applications in research and industry. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical insights into the experimental determination of these crucial physical properties.

Introduction: Unveiling 3-Isopropoxy-1-propanol

3-Isopropoxy-1-propanol (CAS No. 110-48-5) is a unique molecule featuring both a primary alcohol and an ether functional group.^[1] This dual functionality imparts a valuable combination of properties, rendering it a useful solvent and a key intermediate in organic synthesis.^[1] Its structure allows for a range of chemical transformations, making it a valuable building block for more complex molecules.^[1]

It is crucial to distinguish **3-isopropoxy-1-propanol** from its isomers, such as 1-propoxy-2-propanol (CAS No. 1569-01-3).^{[2][3]} Commercially, the term "propylene glycol monopropyl ether" can sometimes refer to a mixture of these isomers.^[4] Therefore, for precise applications, it is imperative to verify the specific isomer being utilized.

Core Physicochemical Properties: Boiling Point and Density

The boiling point and density are fundamental physical constants that are critical for the safe handling, application, and purification of **3-isopropoxy-1-propanol**. A review of available data reveals some variability in reported values, which is common for less-characterized compounds.

Property	Reported Value(s)	Source(s)
Boiling Point	162-168 °C	[1]
	140-160 °C (for propylene glycol monopropyl ether)	
Density	0.91 g/cm ³	[1]
	0.885 g/mL at 25 °C (for propylene glycol propyl ether)	

This variability can be attributed to differences in experimental conditions, sample purity, and the specific isomer being analyzed.

Determinants of Boiling Point and Density

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **3-isopropoxy-1-propanol**, the key factors influencing its boiling point are:

- **Hydrogen Bonding:** The presence of a hydroxyl (-OH) group allows for intermolecular hydrogen bonding, which requires significant energy to overcome, resulting in a higher boiling point compared to ethers of similar molecular weight.[\[5\]](#)
- **Molecular Weight:** Generally, as the molecular weight of a compound increases, so does its boiling point due to stronger London dispersion forces.[\[6\]](#)[\[7\]](#)
- **Dipole-Dipole Interactions:** The carbon-oxygen bonds in the ether and alcohol groups create a net dipole moment, leading to dipole-dipole attractions between molecules that contribute to a higher boiling point.[\[8\]](#)

The density of a liquid is its mass per unit volume and is influenced by:

- Molecular Structure: The way individual molecules pack together is a primary determinant of density.[9]
- Temperature: As temperature increases, the kinetic energy of the molecules increases, causing them to move further apart and decreasing the density.[9][10]
- Purity: The presence of impurities can alter the density of a substance.[10]

Experimental Determination of Boiling Point

The distillation range of volatile organic liquids like **3-isopropoxy-1-propanol** is authoritatively determined using standardized methods such as ASTM D1078.[11][12][13][14][15]

Protocol: Boiling Point Determination via Distillation (ASTM D1078)

This protocol outlines the manual procedure for determining the boiling point range.

Objective: To measure the temperature range over which **3-isopropoxy-1-propanol** boils under atmospheric pressure.

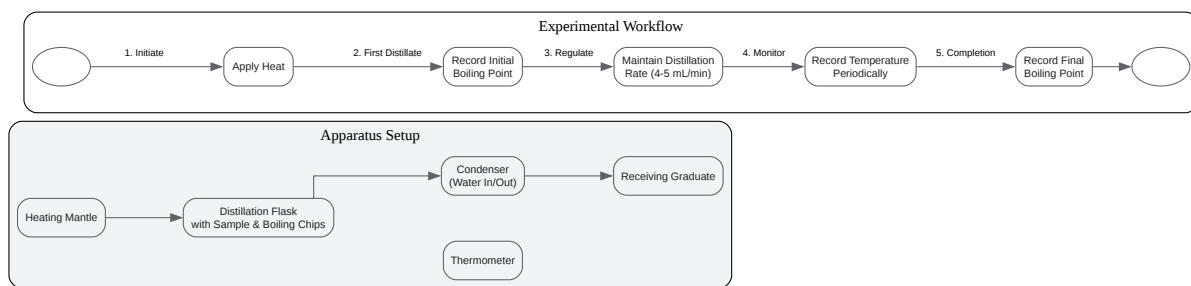
Apparatus:

- Distillation flask
- Condenser
- Receiving graduate
- Calibrated thermometer
- Heating mantle or bath

Procedure:

- **Sample Preparation:** Measure 100 mL of the **3-isopropoxy-1-propanol** sample into the distillation flask. Add a few boiling chips to ensure smooth boiling.

- Apparatus Assembly: Assemble the distillation apparatus as shown in the diagram below. Ensure all connections are secure. The thermometer bulb should be positioned correctly, with the top of the bulb level with the bottom of the side arm of the flask.
- Heating: Apply heat to the flask at a controlled rate. The initial heating should be rapid enough to produce the first drop of distillate within 5 to 10 minutes.
- Distillation Rate: Adjust the heating to maintain a distillation rate of 4 to 5 mL per minute.
- Data Recording: Record the temperature at which the first drop of distillate falls from the condenser into the receiving graduate (Initial Boiling Point). Continue to record the temperature at regular intervals as the distillation proceeds.
- Final Boiling Point: Record the temperature when the last of the liquid in the bottom of the flask has vaporized.
- Barometric Correction: Record the ambient barometric pressure. If the pressure is not 760 mmHg, a correction to the observed boiling point will be necessary.



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Diagram of the experimental workflow for boiling point determination.

Experimental Determination of Density

The density of liquids can be accurately measured using a digital density meter, following a standardized procedure such as ASTM D4052.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) This method is based on measuring the change in the oscillation frequency of a U-tube when filled with the sample liquid.[\[17\]](#)

Protocol: Density Measurement by Digital Density Meter (ASTM D4052)

Objective: To accurately determine the density of **3-isopropoxy-1-propanol** at a specified temperature.

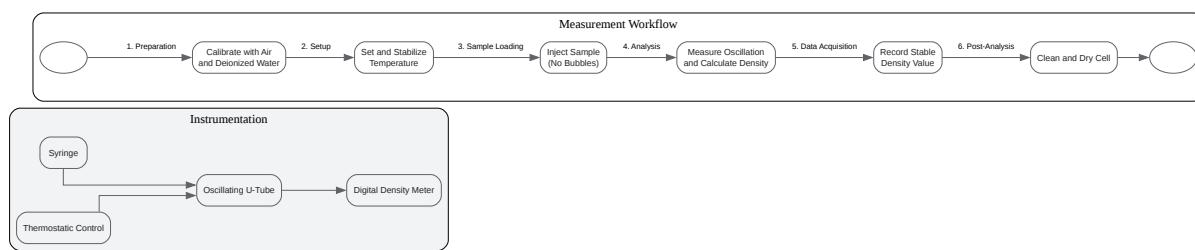
Apparatus:

- Digital density meter with a thermostatically controlled measuring cell
- Syringes for sample injection
- Calibration standards (e.g., dry air and deionized water)

Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions using dry air and freshly deionized water.
- Temperature Equilibration: Set the measuring cell to the desired temperature (e.g., 25 °C) and allow it to stabilize.
- Sample Injection: Introduce a small volume (typically 1-2 mL) of the **3-isopropoxy-1-propanol** sample into the measuring cell using a syringe. Ensure that no air bubbles are present in the cell, as they will affect the accuracy of the measurement.[\[20\]](#)
- Measurement: Allow the sample to reach thermal equilibrium within the cell. The instrument will measure the oscillation period of the U-tube and convert it to a density value.

- Data Recording: Record the density reading once it has stabilized.
- Cleaning: Clean the measuring cell thoroughly with appropriate solvents and dry it completely before the next measurement.



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Diagram of the workflow for density measurement using a digital density meter.

Safety and Handling

3-Isopropoxy-1-propanol is a flammable liquid and vapor and can cause skin and serious eye irritation.[21] It may also cause respiratory irritation.[21] Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

This technical guide has provided a comprehensive overview of the boiling point and density of **3-isopropoxy-1-propanol**. Understanding these fundamental properties, their molecular

determinants, and the standardized methods for their measurement is essential for the effective and safe use of this compound in research and industrial settings. The provided protocols, based on authoritative ASTM standards, offer a framework for obtaining reliable and reproducible data.

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